

The Natural Abundance and Isolation of SB-204900: A Technical Guide

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Compound of Interest

Compound Name: SB-204900

Cat. No.: B1680793

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For Researchers, Scientists, and Drug Development Professionals

Introduction

SB-204900 is a novel oxirane carboxamide that has garnered interest within the scientific community. This technical guide provides a comprehensive overview of its natural source, detailed isolation protocols, and key characterization data. The information presented herein is compiled from peer-reviewed scientific literature to ensure accuracy and reliability for research and development purposes.

Natural Source

SB-204900 has been identified and isolated from the fruit tree *Clausena lansium* (Lour.) Skeels, which belongs to the Rutaceae family.[1] This plant, commonly known as wampee or wampi, is native to Southern China and is also cultivated in Taiwan.[1] Traditionally, the leaves of *Clausena lansium* have been utilized in folk medicine for treating a variety of ailments, including coughs, asthma, and viral hepatitis.[1] Scientific investigations into the chemical constituents of this plant have led to the discovery of **SB-204900**, among other bioactive compounds.[1][2] While initially isolated from the leaves, subsequent studies have also reported its presence in the seeds of the plant.[3][4]

Isolation Methodology

The isolation of **SB-204900** from *Clausena lansium* involves a multi-step process encompassing extraction and sequential chromatographic purification. The following protocol is based on the methodology described in the primary scientific literature.^[1]

Experimental Protocol: Isolation of SB-204900

- Extraction:
 - The initial step involves the extraction of plant material (leaves of *Clausena lansium*) with hexane.^[1] The crude hexane extract serves as the starting material for the purification process.
- Sequential Chromatography:
 - Step 1: Diaion HP20 Chromatography: The crude hexane extract is first subjected to chromatography using a Diaion HP20 resin.^[1]
 - Step 2: Diaion HP20SS Chromatography: The fractions containing the target compound from the initial chromatography are then further purified using Diaion HP20SS resin.^[1]
 - Step 3: Silica Gel Chromatography: The semi-purified material is subsequently chromatographed on a silica gel column to achieve a higher degree of purity.^[1]
- Crystallization:
 - The final step in the isolation of **SB-204900** is crystallization. The purified compound is crystallized from an ethyl acetate/hexane solvent system, yielding colorless prisms.^[1]

The overall workflow for the isolation of **SB-204900** is depicted in the following diagram:



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Figure 1: Isolation Workflow for SB-204900.

Structural Characterization and Physicochemical Properties

The definitive structure of **SB-204900** was elucidated through extensive spectroscopic analysis and confirmed by single-crystal X-ray diffraction.^[1] The compound is formally named (2*S*,3*R*)-N-methyl-N-[(*Z*)-styryl]-3-phenyloxirane-2-carboxamide.^[1]

Quantitative Data Summary

The physicochemical and spectroscopic data for **SB-204900** are summarized in the tables below.^[1]

Table 1: Physicochemical Properties of **SB-204900**

Property	Value
Molecular Formula	C ₁₈ H ₁₇ NO ₂
Molecular Weight	279.34 g/mol
Appearance	Colorless prisms
Melting Point	59-60 °C
Optical Rotation	[α] ²⁵ _D +14 (c = 1.0, CHCl ₃)

Table 2: Spectroscopic Data for **SB-204900**

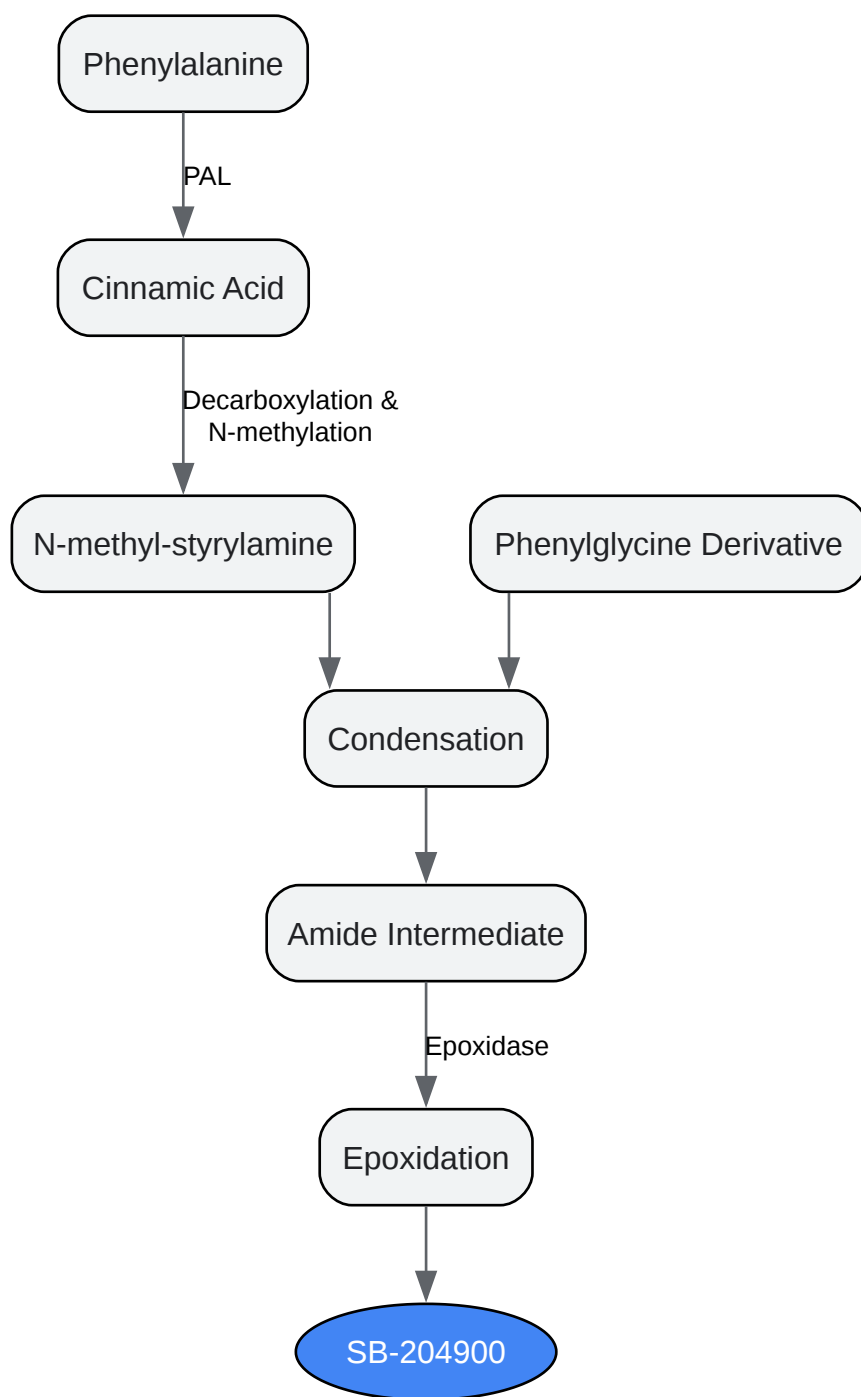
Technique	Data
UV (EtOH)	λ_{max} 261 nm (ϵ 10912)
IR (KBr)	ν_{max} 3075, 3040, 1665, 1645, 1445, 1385, 1260 cm^{-1}
HREIMS	m/z [M^+] 279.1261 (calculated for $\text{C}_{18}\text{H}_{17}\text{NO}_2$, 279.1259)
EIMS	m/z (rel. int.) [M^+] 279 (14), 250 (4), 220 (19), 193 (25), 173 (43), 144 (68), 133 (69), 117 (47), 99 (55), 91 (100), 77 (35), 65 (29)

Table 3: ^1H and ^{13}C NMR Data for **SB-204900** (in CDCl_3)

Position	^{13}C (δ , ppm)	^1H (δ , ppm, J in Hz)
1	167.3	-
2	59.1	3.55 (d, 2.0)
3	61.2	4.10 (d, 2.0)
4	134.5	-
5, 9	128.5	7.30-7.45 (m)
6, 8	128.8	7.30-7.45 (m)
7	125.9	7.30-7.45 (m)
1'	-	-
2'	114.7	5.85 (d, 9.5)
3'	137.9	7.00 (d, 9.5)
4'	135.0	-
5', 9'	128.8	7.30-7.45 (m)
6', 8'	129.2	7.30-7.45 (m)
7'	128.5	7.30-7.45 (m)
N-CH ₃	33.1	3.30 (s)

Proposed Biosynthetic Pathway

While the complete biosynthetic pathway of **SB-204900** has not been definitively elucidated, a plausible route can be proposed based on the biosynthesis of related amide alkaloids in *Clausena* species. The pathway likely involves the condensation of a phenylpropanoid precursor with an amino acid derivative, followed by subsequent enzymatic modifications.



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Figure 2: Proposed Biosynthetic Pathway for **SB-204900**.

Conclusion

SB-204900 is a structurally unique natural product isolated from *Clausena lansium*. The detailed isolation protocol and comprehensive spectroscopic data provided in this guide serve

as a valuable resource for researchers engaged in natural product chemistry, drug discovery, and chemical synthesis. Further investigation into the biosynthetic pathway and pharmacological properties of **SB-204900** is warranted to fully explore its potential applications.

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Phone: (601) 213-4426

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